Introduction: The Strategic Importance of the Nitropyrazole Scaffold

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Compound of Interest

Compound Name:	*Methyl 5-methyl-4-nitro-1H-pyrazole-3-carboxylate*
CAS No.:	*27116-86-5*
Cat. No.:	*B1624462*

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Pyrazole, a five-membered aromatic heterocycle with two adjacent nitrogen atoms, serves as a foundational scaffold in numerous fields, from pharmaceuticals to materials science.[1] The introduction of one or more nitro (–NO_2) groups onto this ring dramatically alters its electronic landscape and molecular properties, giving rise to the class of compounds known as nitropyrazoles. These compounds have garnered significant attention, primarily as high-performance energetic materials, due to their favorable combination of high density, positive heats of formation, and tunable thermal stability.[2][3]

The energy release from many nitrogen-rich heterocyclic compounds, including nitropyrazoles, stems from their high positive heat of formation rather than the simple oxidation of a carbon backbone, as seen in traditional explosives like TNT.[3] This fundamental difference allows for the design of materials that are not only powerful but also produce more environmentally benign decomposition products, such as N_2 gas.[3] This guide, intended for researchers and drug development professionals, provides a detailed exploration of the structural, physicochemical, and reactive properties of nitropyrazoles, elucidating the principles that govern their behavior and application.

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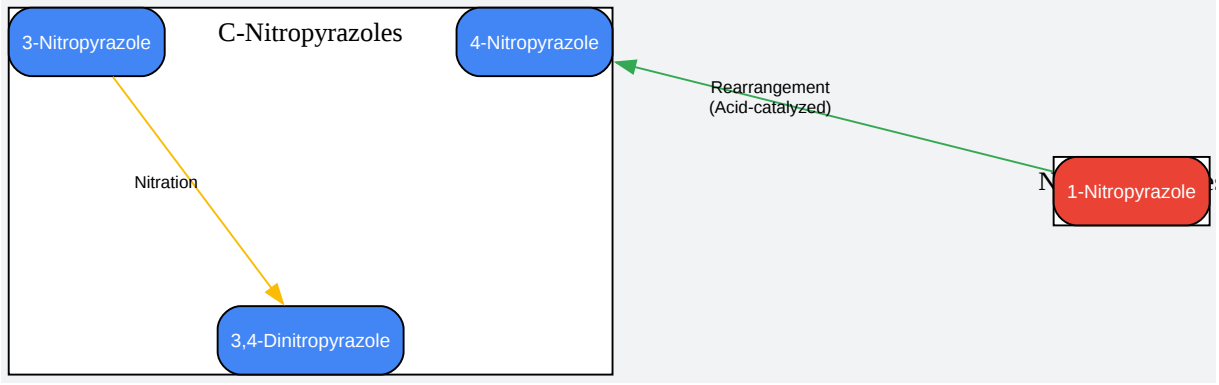
PART 1: Structural Characteristics and Isomerism

The properties of a nitropyrazole are fundamentally dictated by the number and position of the nitro groups on the pyrazole ring. A critical distinction is made between C-nitropyrazoles, where the nitro group is attached to a carbon atom (positions 3, 4, or 5), and N-nitropyrazoles, where it is attached to a nitrogen atom (position 1).

C-Nitropyrazoles vs. N-Nitropyrazoles

- N-Nitropyrazoles: These isomers, such as 1-nitropyrazole, are often synthesized first but are typically less stable.[4] They are highly susceptible to thermal or acid-catalyzed rearrangement to the more stable C-nitro isomers.[3][5] This rearrangement is a key synthetic pathway to access C-nitropyrazoles. For example, N-nitropyrazole can rearrange in sulfuric acid to yield 4-nitropyrazole.[3][5]

- C-Nitropyrazoles: These are the more common and stable forms. The electron-withdrawing nature of the nitro group significantly influences the acidity of the ring protons and the overall electron density. The position of the nitro group (e.g., 3-nitro vs. 4-nitro) creates distinct isomers with different physical properties. For instance, 4-nitropyrazole has a melting point of 162-164°C, whereas the isomeric 3-nitropyrazole has different reported properties.[3][6][7]



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Caption: Isomeric relationship and transformation pathway between N- and C-nitropyrazoles.

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Influence of Polynitration

Increasing the number of nitro groups on the pyrazole ring is a primary strategy for enhancing the energetic properties of these compounds. Each additional nitro group generally increases the compound's density, oxygen balance, and heat of formation, which are key parameters for high-energy materials.[3] For example, progressing from mononitropyrazoles to compounds like 3,4-dinitropyrazole (DNP) and 3,4,5-trinitro-1H-pyrazole (TNP) leads to a significant enhancement in detonation performance.[3][8]

However, extensive nitration also presents synthetic challenges and can impact stability. The synthesis of 1-methyl-3,4,5-trinitropyrazole (MTNP), for instance, requires a multi-step process involving iodination followed by nitrodeiodination.[8] The geometry and intermolecular interactions of these polynitrated compounds, often characterized by X-ray crystallography, are crucial for understanding their solid-state properties like density and sensitivity.[9][10] Strong intermolecular forces, such as hydrogen bonding and π-π stacking, contribute to higher crystal densities and often improved thermal stability.[11][12]

PART 2: Physicochemical Properties

The physical properties of nitropyrazoles are a direct consequence of their molecular structure, substitution pattern, and intermolecular forces. These properties are critical for determining their suitability for specific applications, whether as melt-castable explosives or as scaffolds in drug design.

Density and Melting Point

Density is a critical factor for energetic materials, as higher densities generally correlate with superior detonation velocity and pressure. The introduction of dense nitro groups systematically increases the density of the pyrazole derivatives.[3]

Melting point is another crucial parameter, especially for developing melt-cast explosives that can replace TNT.[1] The melting points of nitropyrazoles vary widely based on their structure, symmetry, and intermolecular hydrogen bonding capabilities. For example, 1-methyl-3,4,5-trinitropyrazole (MTNP) is noted as a low-melting-point compound with energy higher than TNT.[1] In contrast, compounds with strong hydrogen bonding networks, like 4-amino-3,5-dinitropyrazole (LLM-116), exhibit high crystal density and thermal stability.[11]

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Compound	Abbreviation	Melting Point (°C)	Density (g·cm⁻³)	Reference(s)
4-Nitropyrazole	4-NP	163–165	1.52	[3][5]
1-Nitropyrazole	1-NP	92–94	1.55 (Predicted)	[4]
3,4-Dinitropyrazole	3,4-DNP	179–181	1.67	[1][3]
1-Methyl-3,4,5-trinitropyrazole	MTNP	134–136	1.79	[1][8]
3,4,5-Trinitropyrazole	TNP	160 (Decomp.)	2.006	[13]
4-Amino-3,5-dinitropyrazole	LLM-116	-	1.90	[11]

Table 1: Comparison of Physical Properties for Selected Nitropyrazoles.

Thermal Stability

For any application, but especially for energetic materials, thermal stability is a paramount safety consideration. It is typically assessed by techniques like Differential Scanning Calorimetry (DSC) or Thermogravimetric Analysis (TGA) to determine the decomposition temperature (Tdec). The thermal stability of nitropyrazoles is influenced by several factors:

- N-H Acidity: The N-H proton in many nitropyrazoles is highly acidic due to the electron-withdrawing nitro groups. This active N-H moiety can participate in decomposition pathways, influencing stability.[11]

- Molecular Structure: The presence of stabilizing groups (e.g., amino groups forming strong hydrogen bonds) or destabilizing features can significantly alter the decomposition temperature.[11] Some highly nitrated isomers can be surprisingly stable, with decomposition temperatures exceeding 250 °C, making them potential heat-resistant explosives.[13]

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- Isomerism: Different isomers can exhibit vastly different thermal stabilities. For example, certain isomers of methyl-dinitro-trinitromethyl-pyrazoles demonstrate superior thermal stability compared to others with the same chemical composition, highlighting the subtle effects of atomic arrangement.[14]

Acidity

The electron-withdrawing effect of the nitro groups makes the N-H proton of the pyrazole ring acidic. This acidity allows for the formation of a wide variety of energetic salts by reacting the nitropyrazole with a suitable base (e.g., ammonia, hydrazine, hydroxylamine).[3] Forming salts is a powerful strategy to tune the properties of the final material. Salts often exhibit different densities, sensitivities, and thermal stabilities compared to their neutral parent compounds. For example, the hydroxylammonium salt of a dinitromethyl-nitropyrazole derivative exhibited a calculated detonation performance comparable to the powerful explosive RDX.[15]

PART 3: Spectroscopic Characterization

Unambiguous identification and structural elucidation of nitropyrazoles rely on a combination of spectroscopic techniques.

NMR Spectroscopy (^{1}H, ^{13}C, ^{15}N)

Nuclear Magnetic Resonance (NMR) is indispensable for determining the precise structure and substitution pattern.

- ^{1}H NMR: The chemical shifts of the ring protons are highly sensitive to the electronic environment. Protons on a nitrated pyrazole ring are typically shifted downfield compared to unsubstituted pyrazole due to the deshielding effect of the nitro groups.

- ^{13}C NMR: The carbon atoms attached to nitro groups show characteristic chemical shifts. Computational studies using methods like GIAO/B3LYP have proven effective in predicting and helping to assign the ^{13}C and ^{15}N chemical shifts of complex polynitropyrazoles.[12][16]

- ^{15}N NMR: This technique is particularly valuable for directly probing the nitrogen atoms in both the pyrazole ring and the nitro groups, providing clear evidence of the compound's structure.

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Infrared (IR) Spectroscopy

IR spectroscopy is used to identify key functional groups. For nitropyrazoles, the most characteristic signals are the asymmetric and symmetric stretching vibrations of the C–NO_2 group, which typically appear in the regions of 1500–1560 cm^{-1} and 1300–1370 cm^{-1}, respectively. The N–NO_2 stretch in N-nitropyrazoles appears at different frequencies, typically around 1630 cm^{-1}.[17]

PART 4: Chemical Reactivity and Synthesis

The chemical behavior of nitropyrazoles is dominated by the electron-deficient nature of the pyrazole ring and the reactivity of the nitro groups.

Synthesis via Nitration

The most common route to nitropyrazoles is the direct nitration of pyrazole or its derivatives. The choice of nitrating agent and reaction conditions determines the outcome.

- Mixed Acid: A mixture of concentrated nitric acid (HNO_3) and sulfuric acid (H_2SO_4) is a powerful nitrating agent used to introduce multiple nitro groups.
- Green Synthesis: Efforts have been made to develop more environmentally friendly synthesis methods, such as using solid catalysts like montmorillonite K-10 impregnated with bismuth nitrate, which can yield nitropyrazoles in high yields.[8]
- Destructive Nitration: This harsh method is sometimes used to synthesize highly substituted compounds, such as converting an acetonylpyrazole into a trinitromethyl-substituted nitropyrazole.[3][13]

Caption: A generalized workflow for the synthesis of a dinitropyrazole from pyrazole.

Reactivity of the Ring

The pyrazole ring in nitropyrazoles is electron-deficient and generally deactivated towards electrophilic substitution. Conversely, it is more susceptible to nucleophilic attack, particularly at carbon atoms bearing a nitro group, which can sometimes be displaced by a strong nucleophile. The acidic N-H proton is the most common site of reactivity, readily undergoing deprotonation to form salts or undergoing alkylation reactions.[11]

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PART 5: Energetic Properties

The primary driver for research into polynitropyrazoles is their potential as high-energy density materials (HEDMs).[2] Key performance metrics include detonation velocity (D) and detonation pressure (P), which are often calculated from density and heat of formation.

- Oxygen Balance (OB): This parameter measures the degree to which an explosive can oxidize its own carbon and hydrogen atoms to CO_2 and H_2O. A zero or positive oxygen balance is desirable for maximum energy release. Introducing multiple nitro groups improves the oxygen balance.[3]

- Detonation Performance: Compounds like dihydrazinium 3,5-bis(dinitromethyl)-4-nitro-1H-pyrazole have been synthesized that exhibit calculated detonation velocities (8931 $m \cdot s^{-1}$) and pressures (35.9 GPa) superior to the widely used explosive RDX.[18] Theoretical calculations using density functional theory (DFT) are frequently employed to predict the detonation properties of new candidate molecules, guiding synthetic efforts.[19][20]

- Sensitivity: A critical aspect of any practical explosive is its sensitivity to external stimuli like impact and friction. A major goal is to develop materials that are powerful yet insensitive. Combining nitropyrazole cores with other nitrogen-rich heterocycles, like 1,2,4-triazole, has been shown to produce materials with excellent detonation performance and low sensitivity.[21]

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Compound	Density ($g \cdot cm^{-3}$)	Detonation Velocity (D) ($m \cdot s^{-1}$)	Detonation Pressure (P) (GPa)	Reference(s)
TNT (Reference)	1.65	6900	19.0	[3]
RDX (Reference)	1.82	8795	34.9	[21]
4-Nitropyrazole	1.52	6680	18.8	[3][5]
3,4-Dinitropyrazole	1.67	7760	25.6	[3]
Dihydroxylammonium Salt (9)[1]	-	9077	33.6	[21]
Dihydrazinium Salt (7)[2]	1.83	8931	35.9	[18]

Table 2: Comparison of Energetic Properties. [1]((4-nitro-1H-pyrazole-3,5-diyl)bis(1H-1,2,4-triazole-5,3-diyl))bis(nitroamide). [2]3,5-bis(dinitromethyl)-4-nitro-1H-pyrazole.

PART 6: Experimental Protocols

To ensure the integrity of research findings, standardized and self-validating protocols are essential.

Protocol 6.1: Thermal Stability Analysis by DSC

- Objective: To determine the melting point (Tm) and decomposition temperature (Tdec) of a nitropyrazole sample.
- Methodology:
  - Sample Preparation: Accurately weigh 0.5–1.5 mg of the dry nitropyrazole sample into an aluminum DSC pan.
  - Encapsulation: Crimp the pan with an aluminum lid. For energetic materials, a pinhole lid is often used to allow for the escape of gaseous decomposition products, preventing pan rupture.

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- Instrument Setup: Place the sample pan and an empty reference pan into the DSC cell.
- Thermal Program: Heat the sample from room temperature to a temperature well beyond its expected decomposition point (e.g., 30°C to 400°C) at a constant heating rate, typically 5 or 10 °C·min^{-1}, under a continuous nitrogen purge (20–50 mL·min^{-1}).
- Data Analysis: The melting point is identified as the onset or peak of the endothermic event. The decomposition temperature is typically reported as the onset of the major exothermic event.

Protocol 6.2: Structural Characterization by ^{1}H and ^{13}C NMR

- Objective: To obtain high-resolution NMR spectra for structural confirmation.
- Methodology:
  - Sample Preparation: Weigh approximately 5–20 mg of the nitropyrazole sample.
  - Dissolution: Dissolve the sample in ~0.6 mL of a suitable deuterated solvent (e.g., DMSO-d_6 or Acetone-d_6, as many polynitro compounds have poor solubility in $CDCl_3$). Add a small amount of tetramethylsilane (TMS) as an internal standard (0 ppm).
  - Data Acquisition: Acquire the ^{1}H spectrum, followed by the $^{13}C\{^{1}H\}$ (proton-decoupled) spectrum on a high-field NMR spectrometer (e.g., 400 MHz or higher).
  - Self-Validation: The resulting spectra should be consistent with the proposed structure. Check for the correct number of signals, appropriate chemical shifts, and expected splitting patterns (for ^{1}H NMR). The absence of significant impurity signals validates sample purity.

Protocol 6.3: Single-Crystal X-ray Diffraction (Generalized Workflow)

- Objective: To determine the precise three-dimensional atomic structure, bond lengths, bond angles, and crystal packing of a nitropyrazole.

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- Methodology:
  - Crystal Growth: Grow a suitable single crystal of the compound, often by slow evaporation of a solvent from a saturated solution. The crystal should be of high quality with well-defined faces.[22]
  - Mounting: Select and mount a suitable crystal (typically <0.5 mm in any dimension) on a goniometer head.[22]
  - Data Collection: Place the crystal in a stream of cold nitrogen (~100 K) to minimize thermal motion. Collect diffraction data using a diffractometer by rotating the crystal in a monochromatic X-ray beam.[22][23]
  - Structure Solution and Refinement: Process the diffraction data to obtain a set of structure factors. Solve the phase problem to generate an initial electron density map and build a molecular model. Refine the atomic positions and thermal parameters against the experimental data until the model converges.[23]
  - Validation: The final refined structure is validated using metrics like R-factor and goodness-of-fit. The resulting structural information provides definitive proof of the molecular connectivity and conformation.

References

- Recent Advances in Synthesis and Properties of Nitrated-Pyrazoles Based Energetic Compounds. (2020). PubMed. [Link]
- Review on synthesis of nitropyrazoles. (2014). ResearchGate. [Link]
- Comparative Studies on Thermal Decompositions of Dinitropyrazole-Based Energetic Materials. (2022). MDPI. [Link]
- Recent Advances in Synthesis and Properties of Nitrated-Pyrazoles Based Energetic Compounds. (2020). MDPI. [Link]
- A Computational Study of the NMR Chemical Shifts of Polynitropyrazoles. (2022). PubMed Central. [Link]

© 2026 BenchChem. All rights reserved.

- Review on Synthesis of Nitropyrazoles. (2014). Energetic Materials. [Link]
- New pyrazole energetic materials and their energetic salts: combining the dinitromethyl group with nitropyrazole. (2020). RSC Publishing. [Link]
- Synthesis of high-performance insensitive energetic materials based on nitropyrazole and 1,2,4-triazole. (2020). RSC Publishing. [Link]
- Theoretical Calculation of the Detonation Parameters of Nitropyrazoles Explosives. (2013). Scientific.Net. [Link]
- The Structure of Nitro and Polynitropyrazoles: X-Ray Crystallography Versus Theoretical Calculations. (2025). DSpace Repository. [Link]
- Understanding the Stability of Highly Nitrated Sensitive Pyrazole Isomers. (2024). ResearchGate. [Link]
- Theoretical studies on the structure and detonation properties of amino-, methyl-, and nitro-substituted 3,4,5-trinitro-1H-pyrazoles. (2015). PubMed. [Link]
- Understanding the Stability of Highly Nitrated Sensitive Pyrazole Isomers. (2024). PubMed. [Link]
- Nitropyrazoles (review). (1988). ResearchGate. [Link]
- Pushing the Limit of Nitro Groups on a Pyrazole Ring with Energy-Stability Balance. (2021). ACS Publications. [Link]
- 3-Nitropyrazole. (2025). PubChem. [Link]
- The Structure of Nitro- and Polynitropyrazoles: X-Ray Crystallography Versus Theoretical Calculations. (2025). ResearchGate. [Link]
- N-Methylene-C-linked nitropyrazoles and 1,2,4-triazol-3-one: thermally stable energetic materials with reduced sensitivity. (2024). RSC Publishing. [Link]
- Understanding the Stability of Highly Nitrated Sensitive Pyrazole Isomers. (2024). Semantic Scholar. [Link]

© 2026 BenchChem. All rights reserved.

- Nitrification Progress of Nitrogen-Rich Heterocyclic Energetic Compounds: A Review. (2022). MDPI. [Link]
- Synthesis and Characterization of Azido- and Nitratoalkyl Nitropyrazoles as Potential Melt-Cast Explosives. (2023). MDPI. [Link]
- A Computational Study of the NMR Chemical Shifts of Polynitropyrazoles. (2022). ResearchGate. [Link]
- Quantum chemical studies on the aminopolynitropyrazoles. (2012). ResearchGate. [Link]
- Recent Advances in Synthesis and Properties of Nitrated-Pyrazoles Based Energetic Compounds. (2020). MDPI. [Link]
- X-ray structures of polynitropyrazoles. (2025). ResearchGate. [Link]
- Nitropyrazoles. (1998). ResearchGate. [Link]
- ^{13}C NMR chemical shifts (ppm) of C-nitropyrazoles. (2017). ResearchGate. [Link]
- Alkyl-Bridged Nitropyrazoles – Adjustment of Performance and Sensitivity Parameters. (2019). Open Access LMU. [Link]
- Experimental and Computational Study of Novel Pyrazole Azo Dyes as Colored Materials for Light Color Paints. (2020). MDPI. [Link]
- Synthesis, Spectroscopic Characterization, Structural Analysis, and Evaluation of Anti-Tumor, Antimicrobial, and Antibiofilm Activities of Halogenoaminopyrazoles Derivatives. (2024). PubMed Central. [Link]

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Sources

- 1. energetic-materials.org.cn [energetic-materials.org.cn]
- 2. Recent Advances in Synthesis and Properties of Nitrated-Pyrazoles Based Energetic Compounds - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Recent Advances in Synthesis and Properties of Nitrated-Pyrazoles Based Energetic Compounds - PMC [pmc.ncbi.nlm.nih.gov]
- 4. 1-NITROPYRAZOLE CAS#: 7119-95-1 [amp.chemicalbook.com]
- 5. mdpi.com [mdpi.com]
- 6. 3-Nitropyrazole | C3H3N3O2 | CID 123419 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. 4-Nitropyrazole CAS#: 2075-46-9 [amp.chemicalbook.com]
- 8. researchgate.net [researchgate.net]
- 9. The Structure of Nitro and Polynitropyrazoles: X-Ray Crystallography Versus Theoretical Calculations [e-spacio.uned.es]
- 10. researchgate.net [researchgate.net]
- 11. mdpi.com [mdpi.com]
- 12. researchgate.net [researchgate.net]
- 13. researchgate.net [researchgate.net]
- 14. Understanding the Stability of Highly Nitrated Sensitive Pyrazole Isomers - PubMed [pubmed.ncbi.nlm.nih.gov]
- 15. New pyrazole energetic materials and their energetic salts: combining the dinitromethyl group with nitropyrazole - Dalton Transactions (RSC Publishing) [pubs.rsc.org]
- 16. A Computational Study of the NMR Chemical Shifts of Polynitropyrazoles - PMC [pmc.ncbi.nlm.nih.gov]
- 17. researchgate.net [researchgate.net]
- 18. pubs.acs.org [pubs.acs.org]
- 19. Theoretical Calculation of the Detonation Parameters of Nitropyrazoles Explosives | Scientific.Net [scientific.net]
- 20. Theoretical studies on the structure and detonation properties of amino-, methyl-, and nitro-substituted 3,4,5-trinitro-1H-pyrazoles - PubMed [pubmed.ncbi.nlm.nih.gov]
- 21. Synthesis of high-performance insensitive energetic materials based on nitropyrazole and 1,2,4-triazole - New Journal of Chemistry (RSC Publishing) [pubs.rsc.org]
- 22. pdf.benchchem.com [pdf.benchchem.com]

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- 23. X-ray Crystallography | Anton Paar Wiki [wiki.anton-paar.com]
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